

An In-Depth Technical Guide to Glaucoside C (CAS Number 81474-89-7)

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Compound of Interest		
Compound Name:	Glaucoside C	
Cat. No.:	B12089449	Get Quote

Disclaimer: Despite a comprehensive search of scientific literature and databases, detailed information regarding the biological activity, experimental protocols, and specific signaling pathways of **Glaucoside C** with the CAS number 81474-89-7 is not readily available in the public domain. While the compound is listed by several chemical suppliers, peer-reviewed studies detailing its properties are scarce. This guide, therefore, provides the available chemical information and contextualizes it within the broader class of glycosides, highlighting potential areas of interest for future research.

Chemical and Physical Properties

Glaucoside C is a natural product with the specified CAS number 81474-89-7. Its chemical identity is defined by the following properties:



Property	Value	Source
CAS Number	81474-89-7	Chemical Supplier Catalogs
Molecular Formula	C41H62O15	Chemical Supplier Catalogs
Molecular Weight	794.93 g/mol	Chemical Supplier Catalogs
Canonical SMILES	Information not available in public scientific literature.	-
Physical Description	Information not available in public scientific literature.	-
Solubility	Information not available in public scientific literature.	-

Biological Activity and Potential Therapeutic Relevance

While no specific biological activity has been conclusively reported for **Glaucoside C** (CAS 81474-89-7), a study on a newly isolated glaucoside from Eugenia jambolana (also known as Syzygium cumini) demonstrated cytotoxic activity against human breast cancer (MCF-7) cells. It is important to note that this study did not report a CAS number, so it is not definitively confirmed that this compound is identical to **Glaucoside C**.

The reported cytotoxic activity of this related "glaucoside" is summarized below:

Cell Line	Activity	IC50 Value	Source
MCF-7 (Human			
Breast	Cytotoxic	176.2 μg/mL	[1]
Adenocarcinoma)			

Glycosides as a class of compounds are known to exhibit a wide range of biological activities, including:



- Anticancer: Many glycosides have been investigated for their potential to inhibit cancer cell growth and induce apoptosis.
- Antiviral: Some glycosides have shown efficacy against various viruses.
- Anti-inflammatory: The anti-inflammatory properties of several glycosides are well-documented.
- Cardiac Effects: Cardiac glycosides, such as digoxin, have long been used in the treatment of heart conditions.

Given the general biological activities of glycosides, **Glaucoside C** represents a compound of interest for further pharmacological investigation.

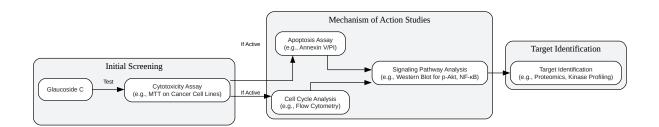
Potential Mechanisms of Action and Signaling Pathways

The precise mechanism of action for **Glaucoside C** is unknown. However, based on the activities of other glycosides, several signaling pathways could be relevant areas of investigation. Many bioactive glycosides exert their effects by modulating key cellular signaling pathways, including:

- NF-κB Signaling Pathway: This pathway is crucial in regulating inflammatory responses and cell survival.
- PI3K/Akt Signaling Pathway: This is a major pathway involved in cell proliferation, growth, and survival.

A hypothetical workflow for investigating the mechanism of action of **Glaucoside C** is presented below.





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Caption: Hypothetical workflow for investigating the biological activity of Glaucoside C.

Experimental Protocols

Due to the lack of published research, no specific experimental protocols for **Glaucoside C** are available. However, for researchers interested in investigating this compound, standard protocols for similar natural products can be adapted.

General Protocol for In Vitro Cytotoxicity Assay (MTT Assay)

This protocol is a standard method to assess the effect of a compound on cell viability.

- Cell Culture: Culture the desired cancer cell line (e.g., MCF-7) in appropriate media and conditions until they reach approximately 80% confluency.
- Cell Seeding: Trypsinize the cells and seed them into a 96-well plate at a density of 5,000-10,000 cells per well. Allow the cells to adhere overnight.
- Compound Treatment: Prepare a stock solution of Glaucoside C in a suitable solvent (e.g., DMSO). Make serial dilutions of the compound in culture media to achieve the desired final concentrations. Replace the media in the wells with the media containing the different





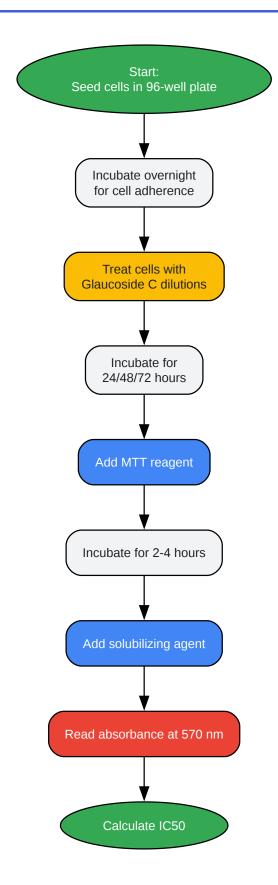


concentrations of **Glaucoside C**. Include a vehicle control (media with the same concentration of the solvent) and a positive control (a known cytotoxic drug).

- Incubation: Incubate the plate for the desired time period (e.g., 24, 48, or 72 hours).
- MTT Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours. The viable cells will reduce the yellow MTT to purple formazan crystals.
- Formazan Solubilization: Remove the media and add a solubilizing agent (e.g., DMSO or a specialized buffer) to dissolve the formazan crystals.
- Absorbance Measurement: Read the absorbance of the wells at a wavelength of 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration compared to the vehicle control. The IC50 value can be determined by plotting the cell viability against the compound concentration and fitting the data to a dose-response curve.

The workflow for this experimental protocol is illustrated below.





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Caption: Workflow for a standard MTT cytotoxicity assay.



Conclusion and Future Directions

Glaucoside C (CAS 81474-89-7) is a natural product with a defined chemical structure but currently lacks detailed characterization in the scientific literature. The potential cytotoxic properties, suggested by a study on a similar compound, warrant further investigation. Future research should focus on:

- Isolation and Definitive Structure Elucidation: Confirming the source and structure of Glaucoside C with the specified CAS number.
- Comprehensive Biological Screening: Evaluating its activity in a broader range of cancer cell lines and other disease models.
- Mechanism of Action Studies: Elucidating the specific molecular targets and signaling pathways modulated by Glaucoside C.
- In Vivo Efficacy and Toxicity: Assessing its therapeutic potential and safety profile in animal models.

The information provided in this guide serves as a starting point for researchers interested in exploring the potential of this currently understudied natural product.

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References

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